

# In-Depth Technical Guide to the Hazards of 2-Bromoacrylic Acid Exposure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromoacrylic acid**

Cat. No.: **B080475**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Due to the limited availability of specific toxicological data for **2-bromoacrylic acid**, this guide incorporates data from the structurally related and well-studied compounds, acrylic acid and bromoacetic acid, to provide a comprehensive hazard assessment. This information should be used for comparative purposes and interpreted with caution. Always refer to the official SDS and conduct a thorough risk assessment before handling **2-bromoacrylic acid**.

## Introduction

**2-Bromoacrylic acid** (2-BAA), a halogenated unsaturated carboxylic acid, is a reactive chemical intermediate with potential applications in pharmaceutical synthesis and materials science. Its structure, combining an acrylic acid moiety with a bromine substituent, suggests a significant potential for biological activity and associated hazards. This guide provides an in-depth overview of the known and potential hazards associated with **2-bromoacrylic acid** exposure, drawing upon available data for the compound and its structural analogs, acrylic acid and bromoacetic acid.

## Physicochemical Properties

Understanding the physicochemical properties of **2-bromoacrylic acid** is crucial for safe handling and storage.

| Property            | Value                                              | Reference                               |
|---------------------|----------------------------------------------------|-----------------------------------------|
| Chemical Formula    | <chem>C3H3BrO2</chem>                              | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight    | 150.96 g/mol                                       | <a href="#">[1]</a>                     |
| CAS Number          | 10443-65-9                                         | <a href="#">[1]</a>                     |
| Appearance          | Solid                                              |                                         |
| Melting Point       | 62-65 °C                                           |                                         |
| Solubility          | Soluble in DMSO and sparingly soluble in Methanol. | <a href="#">[3]</a>                     |
| Storage Temperature | Refrigerator, under inert atmosphere, hygroscopic. | <a href="#">[3]</a>                     |

## Hazard Identification and GHS Classification

**2-Bromoacrylic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

| Hazard Class                                     | Category | Hazard Statement                              |
|--------------------------------------------------|----------|-----------------------------------------------|
| Skin Corrosion/Irritation                        | 1B       | H314: Causes severe skin burns and eye damage |
| Serious Eye Damage/Eye Irritation                | 1        | H314: Causes severe skin burns and eye damage |
| Skin Sensitization                               | 1        | H317: May cause an allergic skin reaction     |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation        |

(Data sourced from multiple reports to the European Chemicals Agency C&L Inventory)[\[1\]](#)

Signal Word: Danger

# Summary of Toxicological Data (Comparative Analysis)

Due to the scarcity of publicly available quantitative toxicological data for **2-bromoacrylic acid**, this section presents data for the structurally related compounds, acrylic acid and bromoacetic acid. This information provides a basis for understanding the potential toxicity of **2-bromoacrylic acid**.

**Table 4.1: Acute Oral Toxicity**

| Compound         | Species | LD50 (mg/kg) | Reference |
|------------------|---------|--------------|-----------|
| Acrylic Acid     | Rat     | 357 - 1500   | [4]       |
| Bromoacetic Acid | Rat     | 50           | [5]       |

**Table 4.2: Acute Dermal Toxicity**

| Compound         | Species | LD50 (mg/kg) | Reference |
|------------------|---------|--------------|-----------|
| Acrylic Acid     | Rabbit  | >2,000       | [4]       |
| Bromoacetic Acid | Rabbit  | 59.9         | [6]       |

**Table 4.3: Acute Inhalation Toxicity**

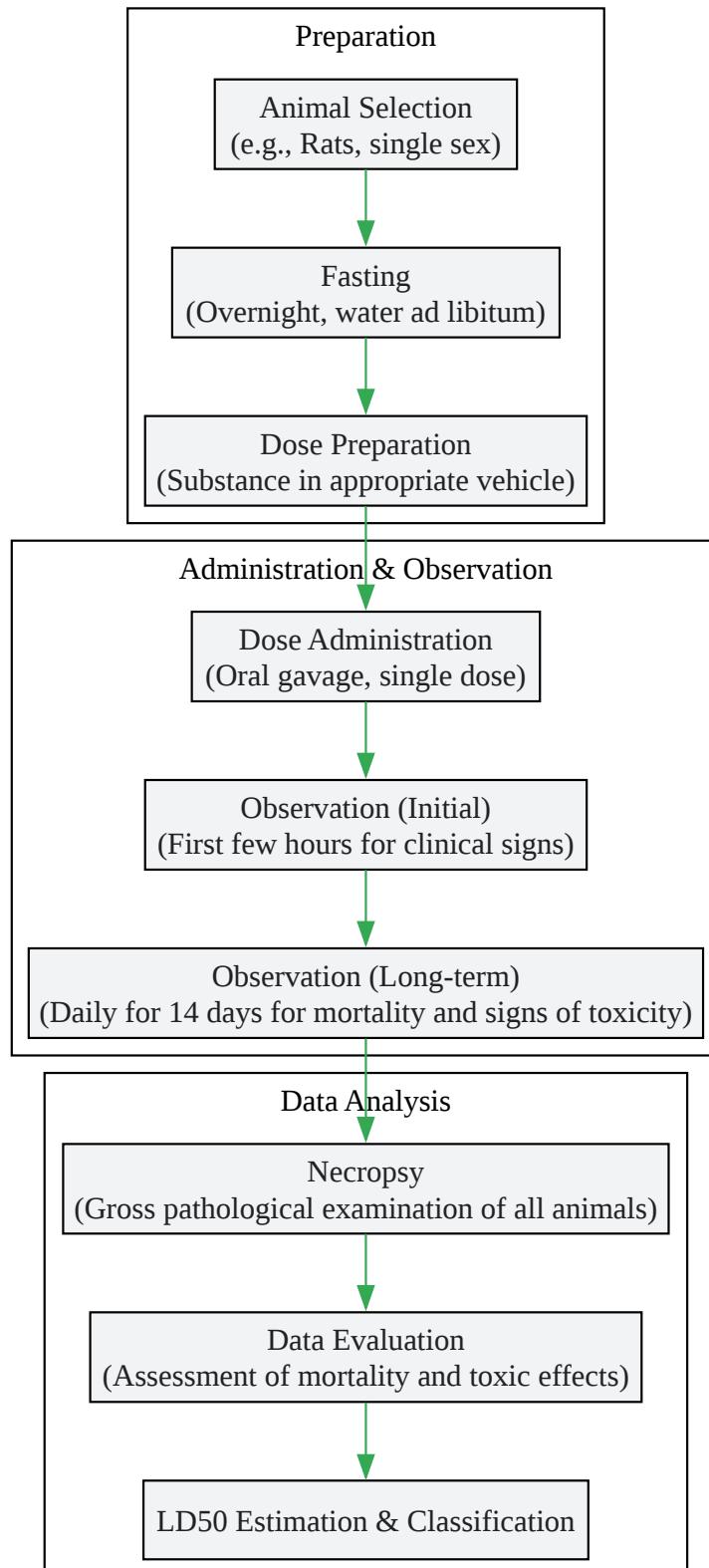
| Compound         | Species       | LC50 (mg/L/4h) | Reference |
|------------------|---------------|----------------|-----------|
| Acrylic Acid     | Rat           | >5.1           | [4]       |
| Bromoacetic Acid | Not available | Not available  |           |

## Experimental Protocols for Hazard Assessment

The toxicological data presented for the comparative compounds are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity Testing (OECD 423)

This protocol is designed to determine the acute oral toxicity of a substance.

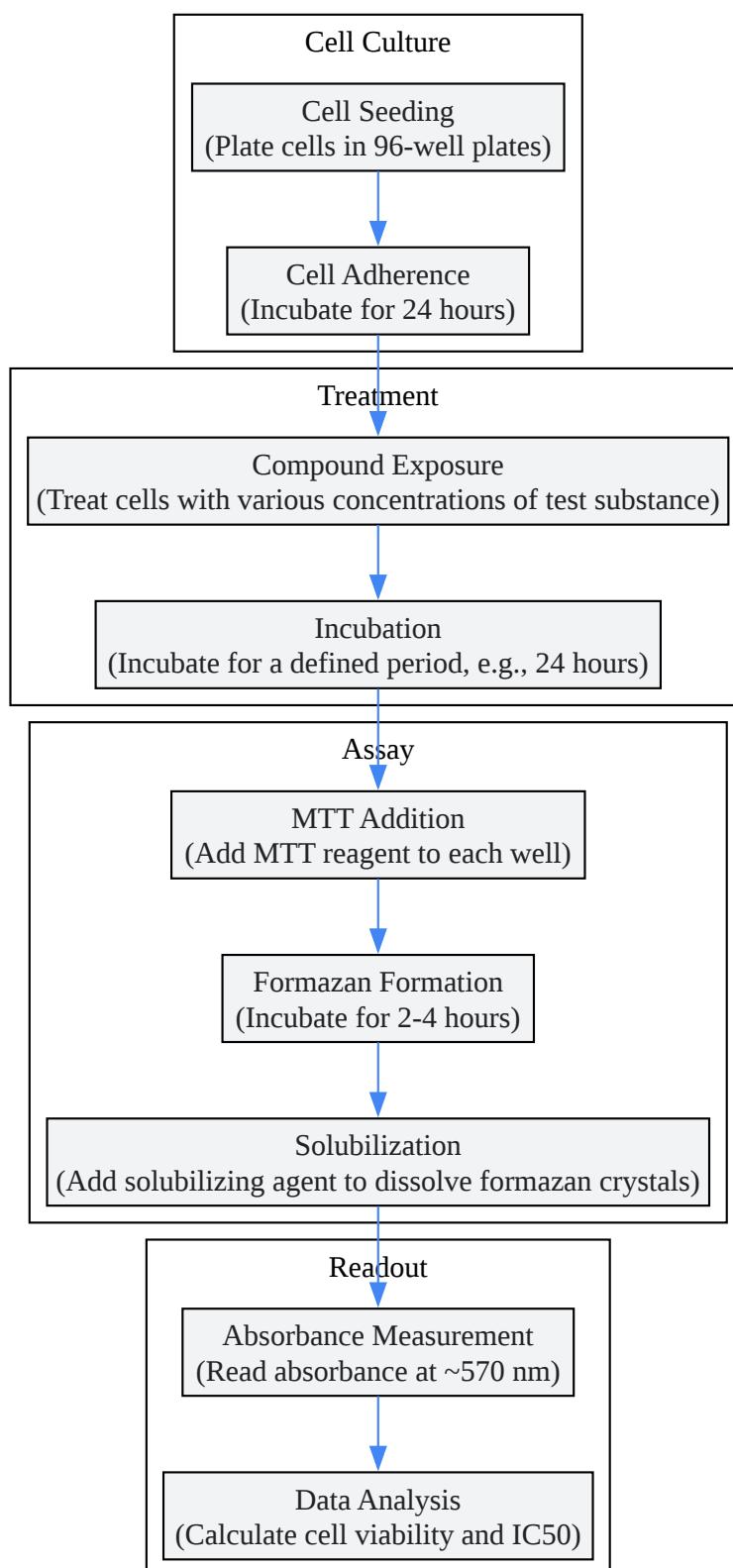


[Click to download full resolution via product page](#)

*OECD 423 Acute Oral Toxicity Testing Workflow.*

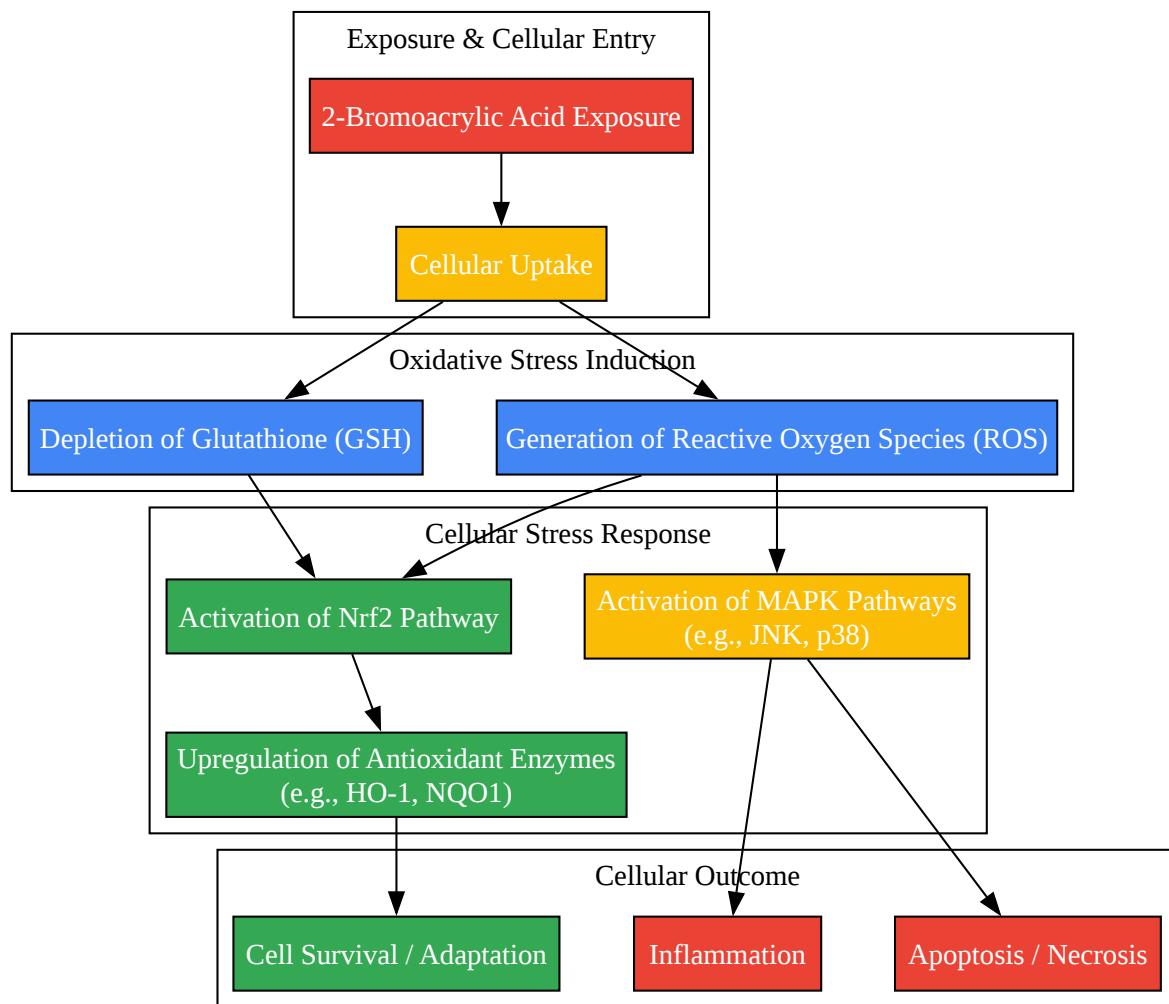
## In Vitro Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric method used to assess the metabolic activity of cells, which is an indicator of cell viability and cytotoxicity.

[Click to download full resolution via product page](#)*MTT Assay Experimental Workflow.*

## Potential Signaling Pathways Involved in Toxicity

While specific signaling pathways for **2-bromoacrylic acid** have not been elucidated, the known reactivity of  $\alpha,\beta$ -unsaturated carbonyl compounds (a class to which acrylic acid belongs) and alkylating agents (a property of bromoacetic acid) suggests potential mechanisms of toxicity. A plausible pathway involves the induction of oxidative stress and subsequent cellular responses.



[Click to download full resolution via product page](#)*Postulated Oxidative Stress-Mediated Toxicity Pathway.*

## Safe Handling and Emergency Procedures

Given the hazardous nature of **2-bromoacrylic acid**, strict adherence to safety protocols is mandatory.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[[7](#)]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[[7](#)]
- Respiratory Protection: Use in a well-ventilated area or with a certified fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.[[7](#)]

### Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.[[7](#)]
- Avoid contact with skin, eyes, and clothing.[[7](#)]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents.[[7](#)]
- Keep container tightly closed.[[7](#)]

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[[7](#)]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[[7](#)]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

## Conclusion

**2-Bromoacrylic acid** is a hazardous chemical that requires careful handling and the implementation of stringent safety protocols. It is corrosive to the skin and eyes, a potential skin sensitizer, and an irritant to the respiratory system. While specific toxicological data for **2-bromoacrylic acid** is limited, information from structurally similar compounds, acrylic acid and bromoacetic acid, suggests a potential for significant toxicity. Researchers, scientists, and drug development professionals must exercise extreme caution, utilize appropriate personal protective equipment, and work in well-ventilated areas to minimize the risk of exposure. In the event of exposure, immediate and appropriate first aid measures should be taken, and medical attention should be sought. Further research is needed to fully characterize the toxicological profile and mechanism of action of **2-bromoacrylic acid**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 2-Bromoacrylic acid | C3H3BrO2 | CID 82633 - PubChem [pubchem.ncbi.nlm.nih.gov]
2.  $\alpha$ -Bromoacrylic acid [webbook.nist.gov]
3. 2-BROMOACRYLIC ACID CAS#: 10443-65-9 [m.chemicalbook.com]
4. (E)-3-Bromoacrylic acid | C3H3BrO2 | CID 638125 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
6. chemos.de [chemos.de]
7. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [In-Depth Technical Guide to the Hazards of 2-Bromoacrylic Acid Exposure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080475#hazards-associated-with-2-bromoacrylic-acid-exposure\]](https://www.benchchem.com/product/b080475#hazards-associated-with-2-bromoacrylic-acid-exposure)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)